

# Industrial Applications of 2-Butene as a Chemical Intermediate: Application Notes and Protocols

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## Compound of Interest

Compound Name: 2-Butene

Cat. No.: B3417486

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This document provides detailed application notes and experimental protocols for the industrial utilization of **2-butene** as a versatile chemical intermediate. **2-Butene**, a simple alkene, serves as a crucial starting material in the synthesis of several high-value chemicals with broad applications across various industries, including the production of solvents, polymers, and fuel additives.

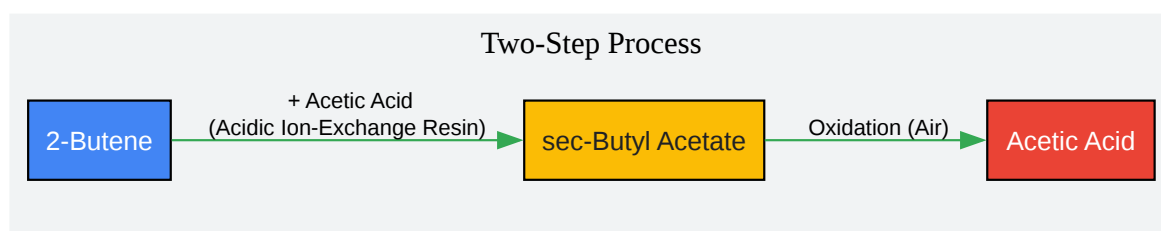
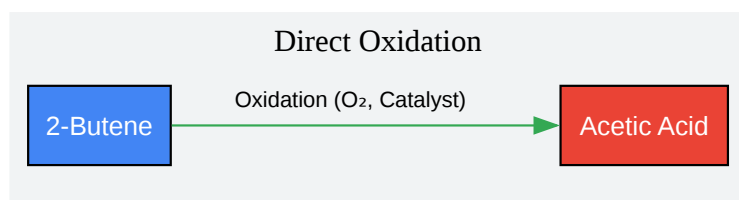
## Production of Methyl Ethyl Ketone (MEK)

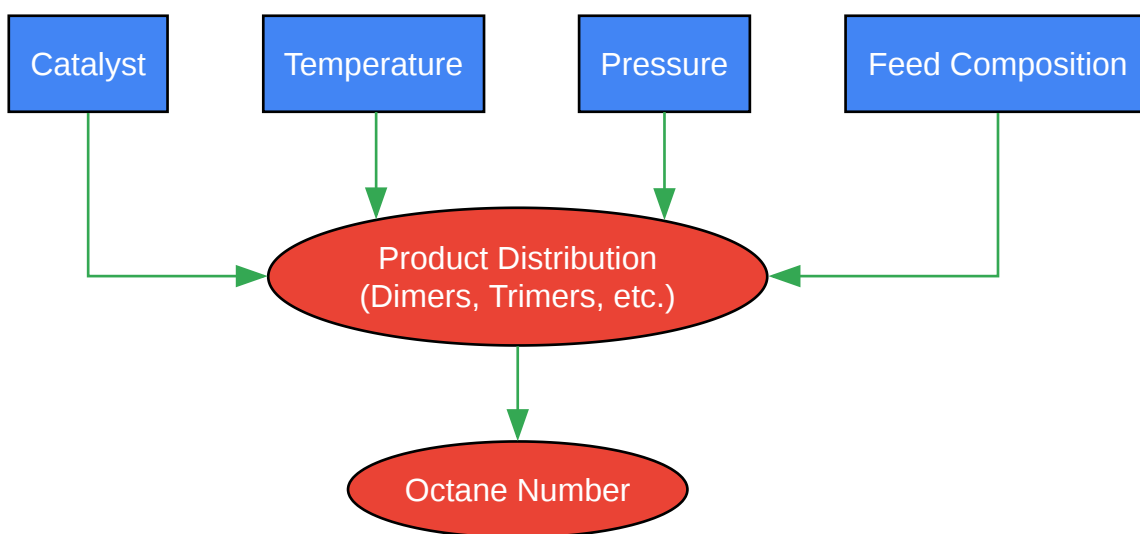
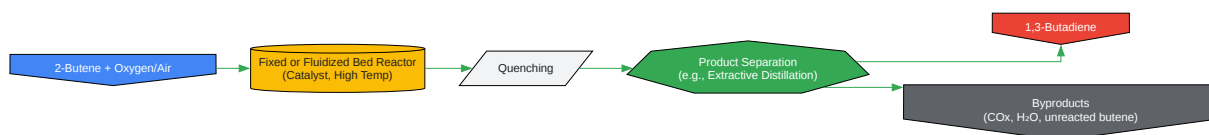
Methyl ethyl ketone (MEK), also known as butanone, is a widely used solvent in the manufacturing of coatings, adhesives, and magnetic tapes. The primary industrial route to MEK from **2-butene** is a two-step process involving the hydration of **2-butene** to 2-butanol, followed by the dehydrogenation of 2-butanol.

## Application Notes

The two-stage process is favored for its high selectivity and yield. The initial hydration of n-butenes (including **2-butene**) is typically acid-catalyzed and results in the formation of sec-butanol.[1] This is followed by the catalytic dehydrogenation of sec-butanol to produce MEK and hydrogen gas.[2] The hydrogen byproduct can be utilized in other chemical processes.

## Signaling Pathway: 2-Butene to Methyl Ethyl Ketone (MEK)





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## References

- 1. researchgate.net [researchgate.net]
- 2. scribd.com [scribd.com]
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